

Commercial Availability and Research Applications of trans-2-Decenal-d2: A Technical Guide

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Compound of Interest

Compound Name: *trans-2-Decenal-d2*

Cat. No.: *B15135790*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **trans-2-Decenal-d2**, a deuterated stable isotope-labeled compound, for research purposes. It is intended for researchers, scientists, and drug development professionals who require high-purity, well-characterized internal standards for quantitative analysis and metabolic studies. This document outlines the compound's properties, available sources, and provides a detailed, representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Introduction to trans-2-Decenal-d2

trans-2-Decenal-d2 is the deuterated form of trans-2-decenal, an α,β -unsaturated aldehyde. The incorporation of two deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart.

[1] Stable isotope-labeled standards are crucial for correcting for matrix effects and variations during sample preparation and analysis, leading to highly accurate and precise measurements.

[2] The non-deuterated form, trans-2-decenal, is a naturally occurring compound found in

various plants and is a product of lipid peroxidation in biological systems. Due to its reactivity, it and similar aldehydes are implicated in various physiological and pathological processes.

Commercial Availability and Specifications

trans-2-Decenal-d2 is available from specialized chemical suppliers for research and development purposes. One such supplier is MedChemExpress. While a specific Certificate of Analysis (CoA) with lot-specific data should always be requested from the supplier, the following table summarizes the generally available product specifications.

Property	Specification	Source
Product Name	trans-2-Decenal-d2	MedChemExpress
Synonyms	(E)-Dec-2-enal-d2	MedChemExpress
CAS Number	Not available	-
Molecular Formula	C ₁₀ H ₁₆ D ₂ O	MedChemExpress
Molecular Weight	156.27 (Calculated)	-
Purity	Typically ≥95% (as per similar compounds)	[2]
Isotopic Enrichment	Typically >98% for Deuterium (as per industry standards)	-
Physical Appearance	Colorless to light yellow liquid	-
Storage Conditions	Store at -20°C for long-term stability	MedChemExpress
Standard Pack Sizes	Inquire with supplier	-

Experimental Protocols

The primary application of **trans-2-Decenal-d2** is as an internal standard for the quantification of endogenous or exogenous trans-2-decenal in biological matrices using LC-MS/MS. The following is a detailed, representative protocol for such an application.

Quantification of trans-2-Decenal in a Biological Matrix (e.g., Plasma)

Objective: To accurately quantify the concentration of trans-2-decenal in plasma samples using **trans-2-Decenal-d2** as an internal standard.

Materials:

- Plasma samples
- trans-2-Decenal (non-deuterated analytical standard)
- **trans-2-Decenal-d2** (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Formic acid (FA), LC-MS grade
- Water, ultrapure
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

Procedure:

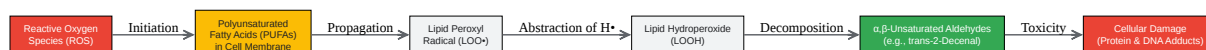
- Preparation of Stock Solutions and Standards:
 - Prepare a 1 mg/mL stock solution of trans-2-decenal and **trans-2-Decenal-d2** in acetonitrile.
 - From the stock solutions, prepare a series of working standard solutions of trans-2-decenal at concentrations ranging from 1 ng/mL to 1000 ng/mL by serial dilution in acetonitrile.

- Prepare a working internal standard solution of **trans-2-Decenal-d2** at a fixed concentration (e.g., 100 ng/mL) in acetonitrile.
- Sample Preparation:
 - To 100 µL of plasma sample, add 10 µL of the **trans-2-Decenal-d2** internal standard working solution.
 - Add 300 µL of ice-cold acetonitrile to precipitate proteins.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm)
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 µL
 - Gradient:
 - 0-1 min: 20% B
 - 1-5 min: 20% to 95% B
 - 5-7 min: 95% B
 - 7-7.1 min: 95% to 20% B

- 7.1-10 min: 20% B
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - trans-2-Decenal: $[M+H]^+ > \text{fragment ion}$ (e.g., 155.1 > 83.1)
 - **trans-2-Decenal-d2**: $[M+H]^+ > \text{fragment ion}$ (e.g., 157.1 > 85.1)
 - Optimize collision energies and other MS parameters for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both the analyte (trans-2-decenal) and the internal standard (**trans-2-Decenal-d2**).
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the working standards.
 - Determine the concentration of trans-2-decenal in the plasma samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Logical Relationships

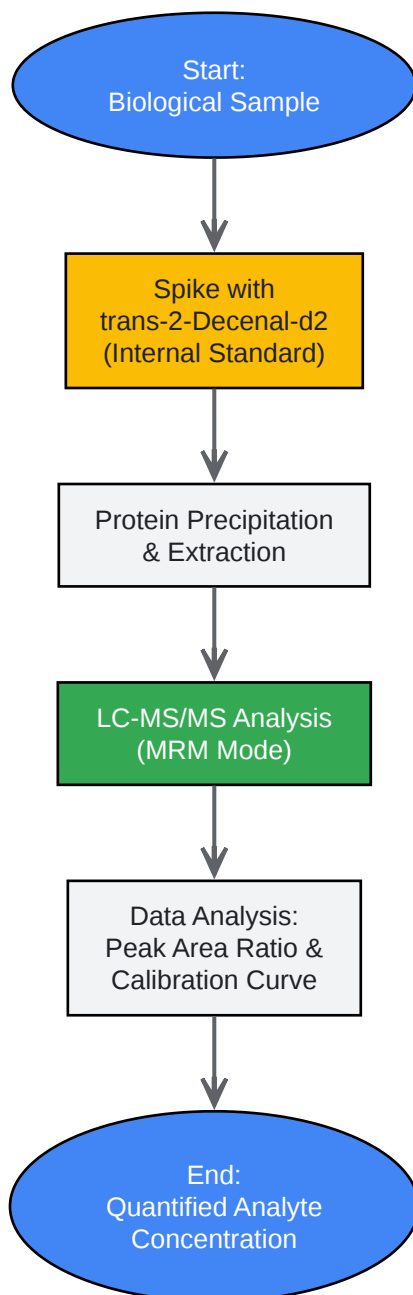
trans-2-Decenal is a product of lipid peroxidation, a complex process initiated by reactive oxygen species (ROS) that can lead to cellular damage. Understanding this pathway is crucial for researchers studying oxidative stress and related diseases.



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Caption: Lipid Peroxidation Pathway Leading to Aldehyde Formation.

The experimental workflow for quantifying aldehydes using a deuterated internal standard follows a logical progression from sample preparation to data analysis.



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Caption: Quantitative Analysis Workflow Using a Deuterated Standard.

Conclusion

trans-2-Decenal-d2 is a commercially available, high-value tool for researchers in the fields of drug metabolism, pharmacokinetics, and studies of oxidative stress. Its use as an internal standard in LC-MS/MS methods allows for the highly accurate and precise quantification of its non-deuterated analog in complex biological matrices. The provided experimental protocol serves as a robust starting point for method development, and the illustrative diagrams offer a clear understanding of the underlying biochemical and analytical principles. For the most accurate and reliable results, it is always recommended to obtain a lot-specific Certificate of Analysis from the supplier and to perform thorough method validation.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. benchchem.com](https://www.benchchem.com) [benchchem.com]
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